

Common synonyms for (S)-2-((tert-Butoxycarbonyl)amino)hexanedioic acid.

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Compound of Interest

Compound Name: (S)-2-((tert-Butoxycarbonyl)amino)hexanedioic acid

Cat. No.: B113005

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Technical Guide: (S)-2-((tert-Butoxycarbonyl)amino)hexanedioic Acid

Audience: Researchers, Scientists, and Drug Development Professionals

Nomenclature and Identification

(S)-2-((tert-Butoxycarbonyl)amino)hexanedioic acid is a derivative of L- α -aminoadipic acid, a six-carbon analogue of glutamic acid. The molecule features a tert-butoxycarbonyl (Boc) protecting group on the alpha-amino group, which is crucial for its application in peptide synthesis. This protecting group enhances stability and allows for controlled, selective reactions.^[1]

Common synonyms and identifiers for this compound include:

- Boc-L- α -aminoadipic acid^{[1][2]}
- Boc-L-Aad-OH^[1]
- (S)-2-(tert-Butoxycarbonylamino)hexanedioic acid
- N-Boc-L-alpha-aminoadipic acid

- (S)-N-Boc-2-aminoadipic acid
- Boc-L-Homoglutamic acid
- (2S)-2-[(tert-butoxycarbonyl)amino]hexanedioic acid
- CAS Number: 77302-72-8[1][3]

Physicochemical Properties

The fundamental properties of **(S)-2-((tert-Butoxycarbonyl)amino)hexanedioic acid** are summarized below. These data are essential for experimental design, including solvent selection, reaction temperature, and purification methods.

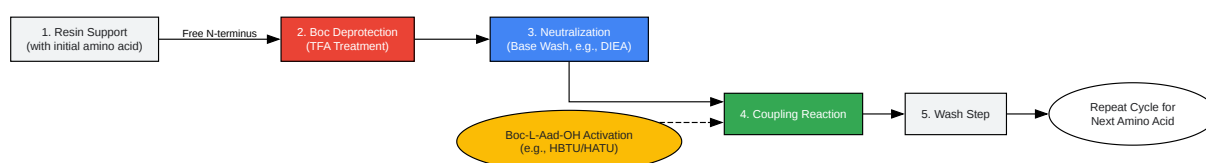
Property	Value	References
Molecular Formula	C ₁₁ H ₁₉ NO ₆	[1][2][3]
Molecular Weight	261.27 g/mol	[2][3]
Appearance	White to off-white powder or crystals	[1][4]
Purity	≥95% to ≥99% (HPLC)	[1][2][3]
Melting Point	123 - 127 °C	[1]
Storage Temperature	0 - 8 °C, Sealed in dry conditions	[1][4]
IUPAC Name	(2S)-2-[(tert-butoxycarbonyl)amino]hexanedioic acid	

Core Applications and Experimental Workflows

The primary application for this reagent is as a specialized building block in Solid-Phase Peptide Synthesis (SPPS). The Boc protecting group prevents the alpha-amine from participating in unwanted side reactions during peptide chain elongation. It is removed under

acidic conditions, typically with trifluoroacetic acid (TFA), to allow for the next amino acid coupling.[5]

The diagram below illustrates the logical steps for incorporating a Boc-protected amino acid, such as Boc-L- α -aminoadipic acid, into a growing peptide chain during SPPS.



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Boc-SPPS cycle for amino acid incorporation.

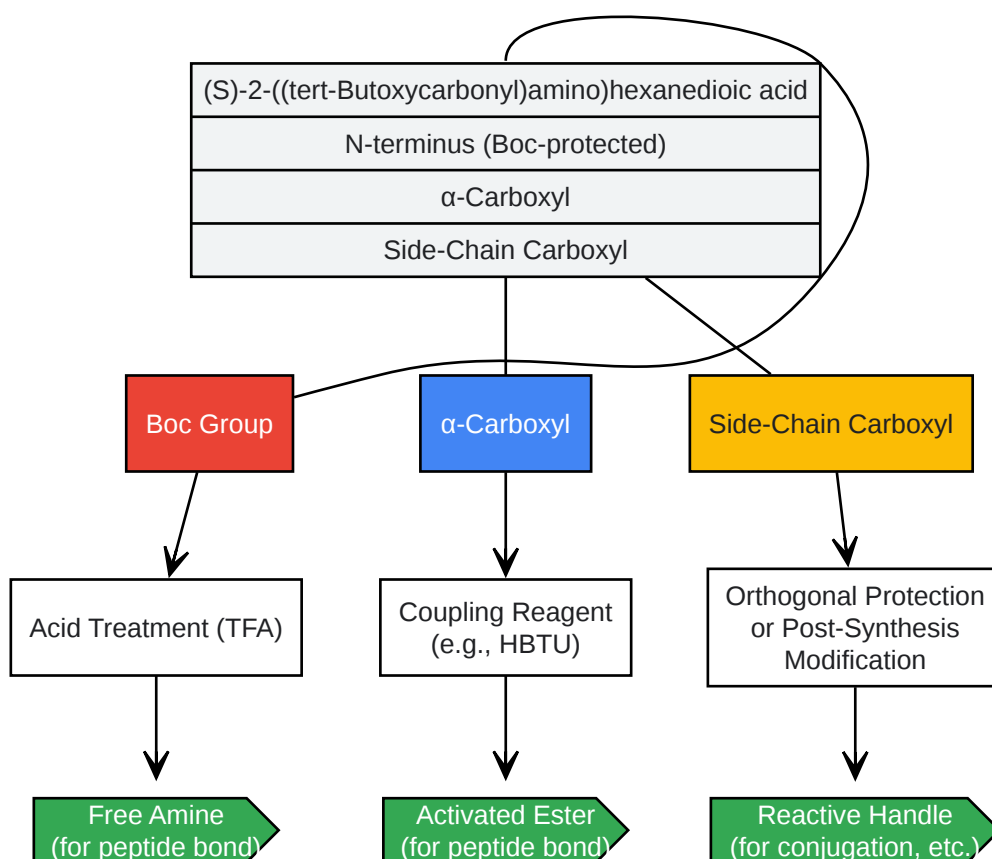
This protocol details the removal of the N-terminal Boc group from a resin-bound peptide, a critical step before coupling with **(S)-2-((tert-Butoxycarbonyl)amino)hexanedioic acid**.

- Resin Preparation: Swell the peptide-resin (1.0 g) in dichloromethane (DCM, 15 mL) for 30 minutes in a suitable reaction vessel.
- Initial Wash: Drain the DCM and wash the resin twice with DCM (15 mL each) to remove any residual solvents or impurities.
- Deprotection: Add a solution of 25-50% trifluoroacetic acid (TFA) in DCM (v/v, 15 mL) to the resin.
- Reaction: Agitate the suspension at room temperature for 30 minutes. The N-terminal amine is deprotected, forming a trifluoroacetate salt.
- Filtration: Drain the TFA solution from the reaction vessel.
- Washing: Wash the resin thoroughly to remove excess TFA and the cleaved tert-butyl carbocation by-products.

- Wash 3 times with DCM (15 mL each).
- Wash 2 times with isopropanol (15 mL each).
- Wash 3 times with DCM (15 mL each).
- Neutralization: To prepare the free amine for the subsequent coupling step, neutralize the resin by washing with a 5-10% solution of N,N-diisopropylethylamine (DIEA) in DCM (v/v, 15 mL) for 5-10 minutes. Repeat the neutralization step.
- Final Wash: Wash the resin 3-5 times with DCM (15 mL each) to remove excess base. The resin is now ready for the coupling of the next activated Boc-amino acid.^[5]

Logical Relationships in Synthesis

The utility of **(S)-2-((tert-Butoxycarbonyl)amino)hexanedioic acid** stems from its bifunctional nature: an acid-labile protected amine and two carboxylic acid groups. One carboxylic acid is used for peptide backbone elongation, while the side-chain carboxylic acid can be used for further modifications, such as conjugation or cyclization.



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Functional group reactivity of Boc-L-α-aminoadipic acid.

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